

"troubleshooting peak tailing in Sodium Picosulfate HPLC analysis"

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Compound of Interest

Compound Name: Sodium Picosulfate (Standard)

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Technical Support Center: Sodium Picosulfate HPLC Analysis

Welcome to the technical support center for troubleshooting High-Performance Liquid Chromatography (HPLC) analysis of Sodium Picosulfate. This resource provides in-depth troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during their experiments, with a specific focus on peak tailing.

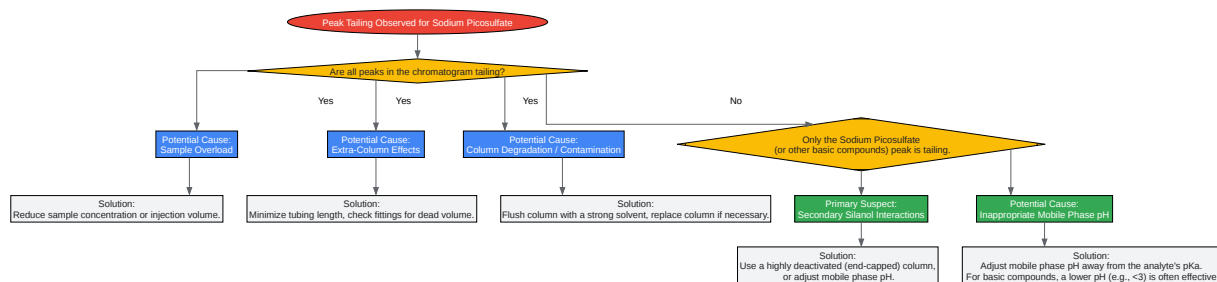
Troubleshooting Guide: Peak Tailing

Peak tailing is a common chromatographic problem characterized by an asymmetrical peak where the latter half of the peak is broader than the front half.^[1] In quantitative analysis, this can lead to inaccurate peak integration, reduced resolution between adjacent peaks, and decreased method robustness.^{[2][3]} An ideal chromatographic peak should be symmetrical, exhibiting a Gaussian shape.^[4]

This guide provides a systematic approach to identifying and resolving the root causes of peak tailing in the HPLC analysis of Sodium Picosulfate.

Logical Troubleshooting Workflow

The following diagram outlines a step-by-step process for diagnosing the cause of peak tailing.



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